

An In-depth Technical Guide to D-Xylaric Acid and its Synonyms

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Compound of Interest

Compound Name: *D-Xylaric Acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-Xylaric acid**, also known by its synonym xylosaccharic acid. This document details its chemical identity, synthesis protocols, and relevant metabolic pathways, presenting quantitative data in a clear, tabular format. The guide also includes detailed experimental methodologies and visual diagrams to elucidate key processes.

Chemical Identity and Synonyms

D-Xylaric acid is a sugar acid that belongs to the class of aldaric acids. Its chemical structure and properties are well-defined.

Synonyms:

- xylosaccharic acid
- ribarsaure
- m-Xylarate
- (2R,4S)-2,3,4-trihydroxypentanedioic acid (IUPAC name)[1]
- DXL[1]

Chemical Properties:

Property	Value	Reference
Molecular Formula	C5H8O7	[1]
Molecular Weight	180.11 g/mol	[1]
IUPAC Name	(2R,4S)-2,3,4-trihydroxypentanedioic acid	[1]

Synthesis of D-Xylaric Acid

The production of **D-Xylaric acid** can be achieved through various chemical and biological methods. The two primary chemical synthesis routes are nitric acid oxidation of D-xylose and oxidative degradation of 5-ketogluconic acid.

Nitric Acid Oxidation of D-Xylose

This method involves the direct oxidation of D-xylose using nitric acid. While a common method for producing aldarcic acids, the yield for **D-Xylaric acid** is often limited due to side reactions.[2]
[3]

Experimental Protocol:

A detailed, improved method for the nitric acid oxidation of D-xylose has been described, which addresses the difficulties in isolating the aldarcic acid from the nitric acid.[4][5] A computer-controlled process can be employed to manage the reaction parameters.[6]

- **Reaction Setup:** A solution of D-xylose is prepared. The reaction is carried out in a closed reactor where oxygen can be introduced as a co-oxidant with nitric acid.[6]
- **Oxidation:** Nitric acid is added to the D-xylose solution. The reaction temperature is maintained at a moderate level, typically between 20°C and 45°C.[6] Oxygen is introduced as needed to sustain the reaction.[6]
- **Control:** The addition of reactants and the reaction temperature are carefully controlled, often with the aid of a computer, to prevent rapid temperature increases and the excessive

production of nitrogen oxides.[3][6]

- Isolation: Post-reaction, the removal of nitric acid is a critical step. This can be achieved through evaporation under reduced pressure or by diffusion dialysis.[3]
- Purification: The crude product is then purified to yield **D-Xylaric acid**.

Quantitative Data:

Synthesis Method	Starting Material	Yield	Reference
Nitric Acid Oxidation	D-xylose	Less than 45%	[2]
Oxidative Alkaline Degradation	5-ketogluconic acid	51.4% (molar yield of sodium xylarate)	[2]

Oxidative Alkaline Degradation of 5-Ketogluconic Acid

This process presents an alternative route to **D-Xylaric acid** with a potentially higher yield.[2]

Experimental Protocol:[2]

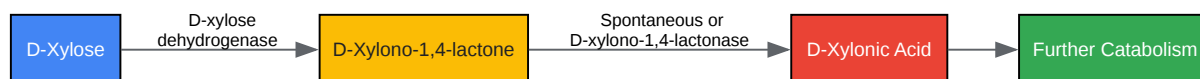
- Reaction Mixture Preparation: A solution or suspension of a 5-ketogluconic acid salt is prepared in water, typically at a concentration of 50 to 500 g/L, in a reactor equipped with stirring, aeration, and temperature control.
- pH Adjustment: A base is added to the mixture to maintain a pH above 12.5 throughout the reaction.
- Oxidative Degradation: The reaction is carried out by bubbling finely divided oxygen or an oxygen-containing gas through the alkaline solution. The temperature is preferably maintained between 40°C and 50°C.
- Product Formation: The degradation of one mole of 5-ketogluconic acid yields one mole of xylaric acid and one mole of formic acid.
- Intermediate Isolation: The resulting sodium xylarate can be used as a calcium-chelating agent. For purification, calcium xylarate can be precipitated by adding a calcium salt, as it

has very low solubility in water.

- Final Product Release: The xylaric acid is then released from its calcium salt by treatment with an acid like oxalic acid or sulfuric acid.

Metabolic Pathway of D-Xylose

While a specific signaling pathway involving **D-Xylaric acid** has not been prominently identified in the literature, the metabolic pathway of D-xylose in some microorganisms provides a relevant biological context. In certain bacteria, D-xylose is catabolized through an oxidative pathway where D-xylonic acid is a key intermediate.^[7] This pathway is a logical workflow that can be visualized.



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D-Xylose Oxidative Metabolic Pathway

This pathway illustrates the enzymatic conversion of D-xylose to D-xylonic acid, a precursor that shares structural similarities with **D-Xylaric acid**.

Application in Polymer Synthesis

D-Xylaric acid is a valuable monomer for the synthesis of polyhydroxypolyamides (PHPAs), also known as "hydroxylated nylons."^{[4][5]} These polymers are produced through the condensation polymerization of an esterified aldaric acid with a diamine.^{[4][5]}

Experimental Protocol for Polyhydroxypolyamide Synthesis:

While a highly detailed, step-by-step protocol was not available in the initial search results, the general procedure can be outlined as follows based on the description of the condensation polymerization.^{[4][8]}

- Monomer Preparation: **D-Xylaric acid** is first esterified.

- Polymerization: The esterified **D-Xylaric acid** is then reacted with a chosen primary diamine in a suitable solvent, such as methanol.[8]
- Condensation Reaction: The mixture undergoes condensation polymerization to form the polyhydroxypolyamide.
- Post-production Treatment: The resulting polymer may be subjected to further treatments to increase its size and modify its properties.[4][5]

This guide provides a foundational understanding of **D-Xylaric acid** for researchers and professionals. The provided protocols and data serve as a starting point for further investigation and application in various fields of chemical and materials science.

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